

Synthesis and Properties of 2-Nitrodibenzothiophene: A Technical Guide

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Compound of Interest

Compound Name: 2-Nitrodibenzothiophene

Cat. No.: B130779

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis, physicochemical properties, and potential biological significance of **2-Nitrodibenzothiophene**. The information is curated for professionals in chemical research and drug development, with a focus on detailed experimental protocols, data presentation, and visualization of key processes.

Physicochemical Properties

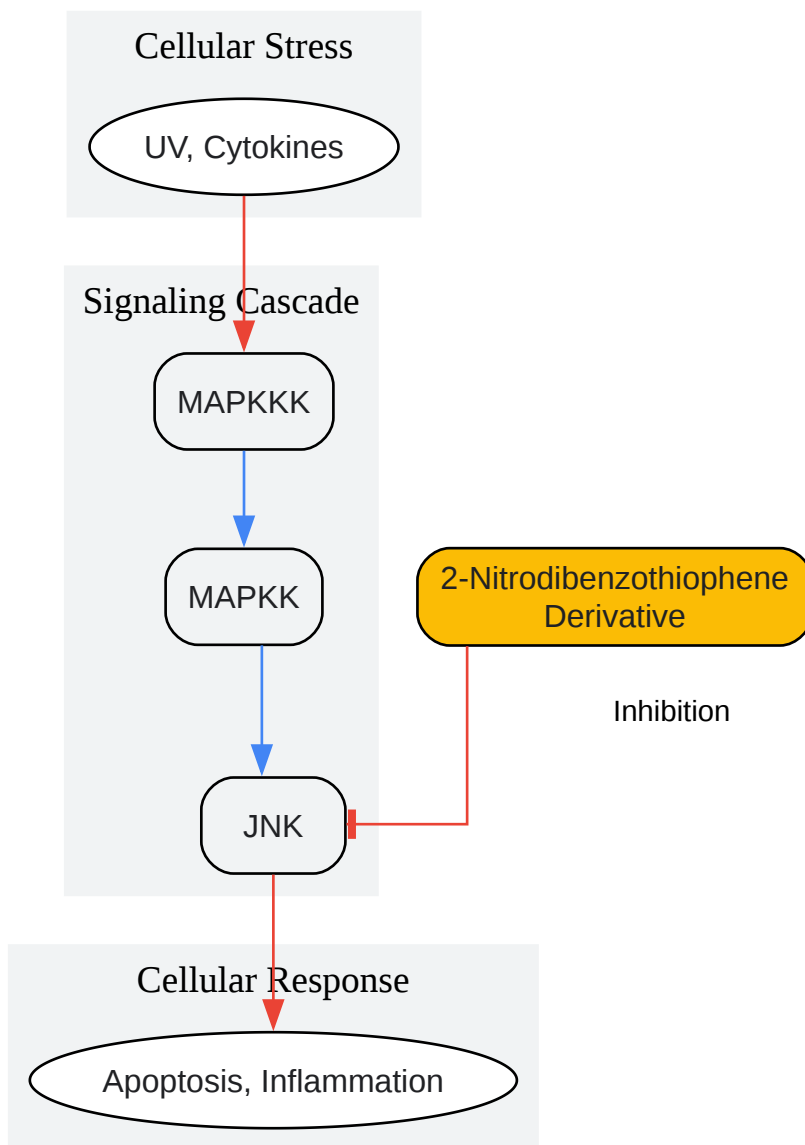
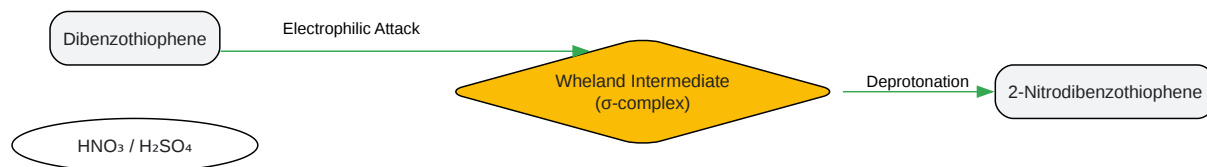
2-Nitrodibenzothiophene is a nitro-substituted derivative of dibenzothiophene, a sulfur-containing heterocyclic compound. The introduction of the nitro group at the 2-position significantly influences its chemical reactivity and potential biological activity.

Property	Value	Reference
CAS Number	6639-36-7	N/A
Molecular Formula	C ₁₂ H ₇ NO ₂ S	N/A
Molecular Weight	229.25 g/mol	N/A
Melting Point	186 °C	[1]
Boiling Point	423 °C	[1]
Density	1.441 g/cm ³	N/A
Appearance	Pale yellow solid	[2]
Solubility	Sparingly soluble in chloroform, slightly soluble in DMSO (with sonication)	[2]

Synthesis of 2-Nitrodibenzothiophene

The primary method for the synthesis of **2-Nitrodibenzothiophene** is through the electrophilic nitration of dibenzothiophene. This reaction typically involves the use of a nitrating agent, most commonly a mixture of concentrated nitric acid and sulfuric acid.

General Reaction Scheme



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References

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- 2. Cytotoxic effects of N'-formyl-2-(5-nitrothiophen-2-yl) benzothiazole-6-carbohydrazide in human breast tumor cells by induction of oxidative stress - PubMed [pubmed.ncbi.nlm.nih.gov]
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